# Physicochemical Profiling of Substituted Triazolyl Methanol Scaffolds

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *[1-(2-chlorophenyl)-1H-1,2,3-triazol-5-yl]methanol* |
| *CAS No.:* | *1429254-44-3* |
| *Cat. No.:* | *B2514907* |

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## From Molecular Architecture to ADME Optimization

### Introduction: The Pharmacophore Defined

Substituted triazolyl methanols represent a cornerstone scaffold in modern medicinal chemistry, particularly in the design of lanosterol 14

-demethylase (CYP51) inhibitors. The core structure—typically a 1,2,4-triazole ring linked to a hydroxyl-bearing carbon—provides a unique balance of lipophilicity, metabolic stability, and target affinity.

Unlike their imidazole predecessors, triazoles offer a lower pKa (~2.2 vs. ~6.5), reducing protonation at physiological pH. This ensures higher bioavailability and selectivity for fungal CYP enzymes over human isoforms.

The "Triazolyl Methanol" Motif: While strictly defined as a methanol derivative, in drug development this term encompasses

-substituted alcohols where the central carbon bears:

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- A 1,2,4-triazole ring (Heme coordination).[1]
- A hydroxyl group (Hydrogen bonding network).[2]
- Lipophilic substituents (e.g., difluorophenyl) for hydrophobic pocket occupancy.[2]

# Molecular Architecture & Electronic Properties[3]

## 2.1 Electronic Distribution and Heme Coordination

The efficacy of this class hinges on the

nitrogens of the triazole ring.

- N4 (1,2,4-triazole): The unhindered lone pair acts as a Lewis base, coordinating with the heme iron (

  ) of CYP51.[2]
- Dipole Moment: The triazole ring creates a strong dipole, enhancing solubility in polar media despite heavy lipophilic substitution elsewhere in the molecule.

## 2.2 The Hydroxyl "Anchor"

The alcohol moiety is not merely a spacer; it is a critical H-bond donor/acceptor.

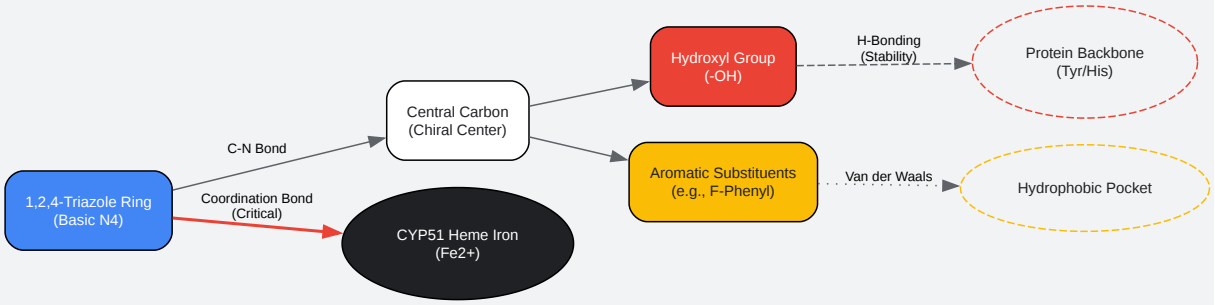
- Crystal Lattice: In solid-state analysis, the -OH group typically drives the formation of supramolecular chains via

  interactions.[2]
- Active Site: It often forms water-mediated bridges with the protein backbone (e.g., Tyr or His residues), stabilizing the inhibitor-enzyme complex.

## 2.3 Visualization: Pharmacophore Interactions

The following diagram illustrates the tripartite interaction mode of the scaffold.

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Caption: Interaction map of the triazolyl methanol scaffold with the CYP51 active site.[2]

# Key Physicochemical Parameters

## 3.1 Acid-Base Dissociation (pKa)[2]

- Value: The conjugate acid of the 1,2,4-triazole ring has a pKa of approximately 2.2 – 2.4.
- Implication: At physiological pH (7.4), the molecule is almost exclusively neutral (>99.9%).[2] This neutrality is vital for passive membrane diffusion (blood-brain barrier penetration) and prevents non-specific binding to serum proteins that plague more basic compounds.[2]

## 3.2 Lipophilicity (LogP / LogD)[2]

- Range: Optimized leads typically exhibit a LogP between 1.0 and 2.5.[2]
  - Fluconazole:[2][3][4][5][6] LogP ~ 0.5 (High water solubility, renal clearance).[2]
  - Voriconazole:[2][4][6][7][8][9] LogP ~ 1.8 (Hepatic metabolism, higher tissue distribution).[2]
- Modulation: The "methanol" hydroxyl group lowers LogP by ~1.0–1.5 units compared to the non-hydroxylated alkane, preventing the molecule from becoming a "grease ball" trapped in adipose tissue.

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### 3.3 Solubility Profile

Substituted triazolyl methanols exhibit a Type II Solubility behavior:

- pH Dependency: Solubility is generally pH-independent above pH 3. Below pH 2, protonation of the triazole increases aqueous solubility significantly.
- Solvent Systems: Highly soluble in alcohols (methanol, ethanol) and aprotic polar solvents (DMSO), but sparingly soluble in water unless engineered as a prodrug (e.g., phosphate esters).[2]

## Experimental Protocols (Self-Validating)

To ensure data integrity, the following protocols utilize internal controls and validation steps.

### 4.1 Protocol A: High-Throughput pKa Determination (Spectrophotometric)

Why this method? Potentiometric titration is slow and requires large sample amounts. UV-metric titration is faster for compounds with chromophores (phenyl rings) coupled to the ionizable center.[2]

Materials:

- Compound stock (10 mM in DMSO).[2]
- Universal Buffer (pH 1.5 – 12.0).[2]
- DAD-UV Spectrophotometer.

Step-by-Step Workflow:

- Baseline Scan: Dilute stock to 50 µM in pH 7.0 buffer. Scan 200–400 nm to identify

  .[2]
- Titration Loop: Prepare 12 aliquots ranging from pH 1.0 to 5.0 (focusing on the expected pKa ~2.2).

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- Measurement: Record absorbance at

  (neutral form) and a secondary wavelength (cationic form).

- Validation (The Check): Plot Absorbance vs. pH. The curve must be sigmoidal.
  - Pass Criteria: Hill slope should be

    . Deviations indicate aggregation or precipitation.

- Calculation: Use the Henderson-Hasselbalch transformation to intercept the inflection point.

## 4.2 Protocol B: Lipophilicity (LogP) via Miniaturized Shake-Flask

Why this method? Computational models often fail for triazoles due to specific solvation effects. This method is the "Gold Standard" scaled down to save material.

Materials:

- n-Octanol (water-saturated).[2]
- Water (octanol-saturated).[2]
- HPLC with UV/Vis detector.

Step-by-Step Workflow:

- Pre-saturation: Mix octanol and water for 24h.[2] Separate phases.
- Partitioning: Dissolve 1 mg compound in 1 mL octanol-saturated water (

  ).

- Equilibration: Add 1 mL water-saturated octanol. Vortex 60 min at 25°C. Centrifuge 10 min at 3000g to break emulsion.
- Quantification: Inject the aqueous phase into HPLC.
- Validation (Mass Balance):

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- Calculate

  by difference:

  .[2]

- Self-Check: Re-extract the octanol phase and analyze. The sum of mass in both phases must be

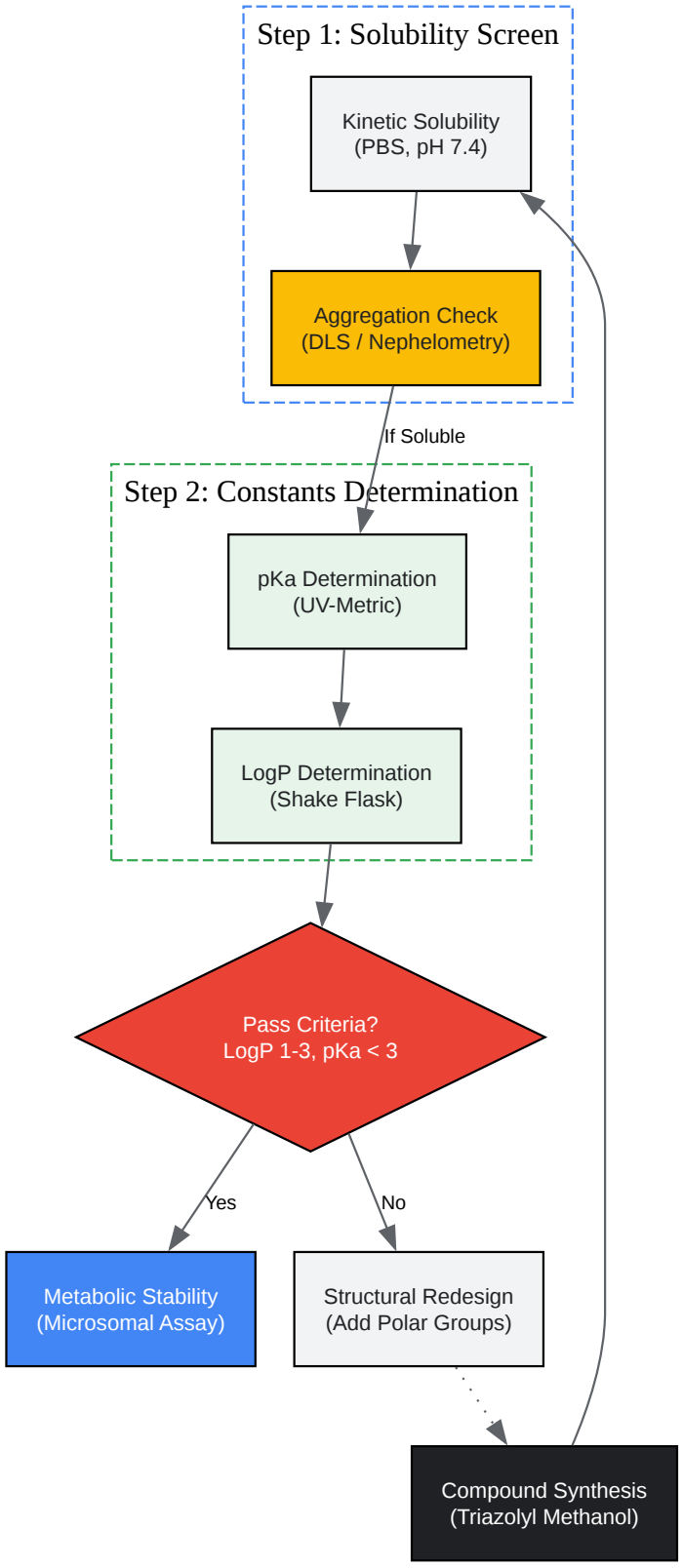
  of the initial mass. If <95%, the compound is precipitating at the interface or adsorbing to plastic.

- Calculation:

  .

## 4.3 Visualization: Experimental Logic Flow

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Caption: Decision tree for physicochemical profiling of triazole candidates.

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## Solid-State Considerations (Polymorphism)

Substituted triazolyl methanols are prone to polymorphism due to the flexibility of the methanol linkage and the rotational freedom of the phenyl rings.[2]

- Hydrogen Bonding Networks: The -OH group can act as both a donor (to triazole N) and an acceptor.[2] Different crystal forms often arise from alternative H-bond networks (e.g., infinite chains vs. dimers).[2]
- Impact: Different polymorphs can exhibit solubility differences of up to 2-fold. Powder X-Ray Diffraction (PXRD) is mandatory for batch consistency.

## Summary of Representative Data

The table below aggregates typical physicochemical data for this class.

| Property | Fluconazole (Standard) | Voriconazole (Next-Gen) | Target Range for New Leads |
|---|---|---|---|
| MW ( g/mol ) | 306.27 | 349.31 | < 500 (Lipinski) |
| LogP (Exp) | 0.5 | 1.8 | 1.5 – 2.5 |
| pKa (Basic) | 1.76 | 1.6 | < 3.0 |
| Aq.[2] Solubility | High (>5 mg/mL) | Moderate (0.7 mg/mL) | > 0.1 mg/mL |
| Protein Binding | 11% (Low) | 58% (Moderate) | < 90% |
| H-Bond Donors | 1 | 1 | 1 - 2 |

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